

# Delmitide Acetate: Key Physical & Solubility Data

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## Compound Focus: Delmitide

CAS No.: 287096-87-1

Cat. No.: S525597

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The table below summarizes the fundamental physical characteristics and solubility information for **Delmitide** acetate as provided by manufacturers.

Parameter	Specification / Value
Product Name	Delmitide acetate (RDP58 acetate) [1]
Appearance	White to off-white lyophilized powder [1]
Purity	≥ 98.55% (HPLC-grade, GMP) [1]
Molecular Weight	~1288.62 g/mol [1]
Recommended Solvent	Sterile water or aqueous buffer [1]
Approximate Solubility in Water	6 - 8 mg/mL [1]
Assisted Solubilization Methods	Gentle heating (around 37°C), brief ultrasonic treatment [1]
Storage Conditions	Store at -20°C in a dry, dark environment; avoid repeated freeze-thaw cycles [1]

## Experimental Protocol: Reconstitution and Handling

For consistent results, please follow this detailed protocol for preparing **Delmitide** stock solutions.

- **Preparation and Reconstitution**

- **Equipment & Materials:** Low-protein-binding microcentrifuge tubes and pipette tips, sterile water or your chosen buffer (e.g., PBS), a 0.22 µm sterile syringe filter.
- **Procedure:** Allow the vial to equilibrate to room temperature before opening to prevent condensation. Gently tap the vial to ensure the powder is at the bottom. Reconstitute to a concentration of 1-10 mM (or as needed for your assay) using the solvent. If the powder does not dissolve completely, briefly vortex the solution at a medium setting.
- **Assisted Dissolution:** For stubborn dissolution, place the vial in a water bath at **37°C for 1-2 minutes** or use a **brief ultrasonic bath treatment** (15-30 seconds) [1].

- **Sterilization and Storage**

- Filter the reconstituted solution through a **0.22 µm sterile filter** into a new, sterile vial to ensure sterility [1].
- **Aliquot** the stock solution into single-use volumes to minimize freeze-thaw cycles, which can degrade the peptide.
- Store aliquots at **-20°C** or lower for long-term stability [1].

- **Working Solution Preparation**

- Thaw an aliquot on ice or in a refrigerator.
- Dilute the stock solution to the desired working concentration using an appropriate assay buffer. For very low concentrations, consider adding a carrier protein like BSA (0.1-1%) to prevent adsorption to tube walls [1].

## Troubleshooting Common Solubility & Experiment Issues

Here are solutions to frequently encountered problems.

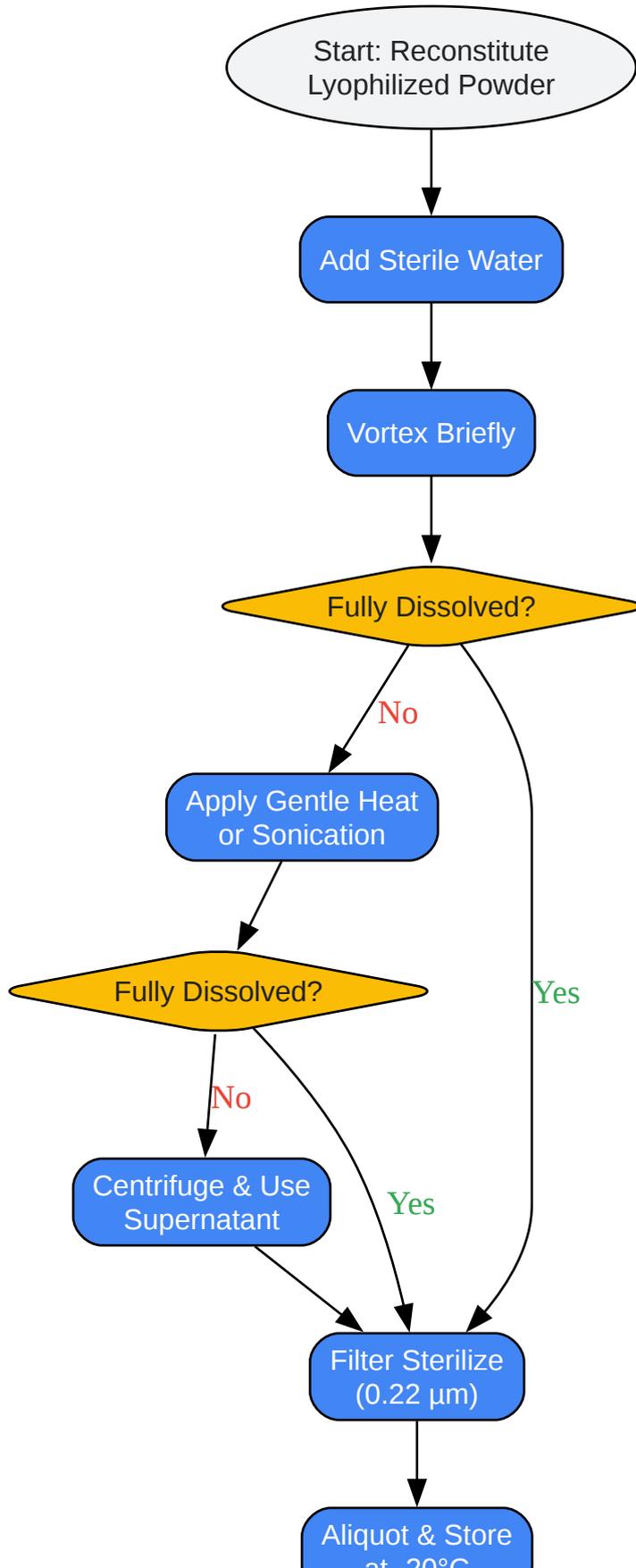
- **Problem: Peptide will not dissolve fully, or solution appears cloudy.**

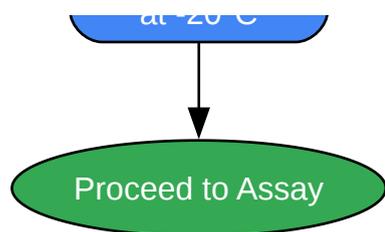
- **Solution:** First, verify the solvent pH. Slightly acidic buffers can sometimes improve solubility. If the solution remains cloudy after gentle heating and sonication, it may indicate the presence of insoluble impurities. Centrifuge the solution briefly (e.g., 5 minutes at 10,000-14,000 x g) and carefully pipette the clarified supernatant for use.
- **Problem: Inconsistent results between experiments or loss of biological activity.**
  - **Solution:** This is often related to peptide degradation or handling.
    - **Check Storage:** Confirm that the peptide has been stored at -20°C or below and has not undergone multiple freeze-thaw cycles. Always use fresh aliquots when possible.
    - **Verify Concentration:** The peptide's molecular weight is ~1288.62 g/mol. Use this to accurately calculate molarities. Confirm concentration using a method like UV spectrophotometry if available.
    - **Confirm Assay Conditions:** Ensure that the pH and ionic strength of your assay buffer are compatible with **Delmitide**'s stability.
- **Problem: Unexpectedly high background or non-specific binding in cellular assays.**
  - **Solution:** **Delmitide** is a highly active peptide. Titrate the dose carefully to establish a dose-response curve. Including proper controls, such as a vehicle control (the solvent alone) and, if available, a scrambled-sequence or inactive peptide control, is crucial for interpreting results accurately.

## Experimental Workflow Visualization

The diagram below outlines the logical workflow for preparing and troubleshooting **Delmitide** in experiments.

## Delmitide Experimental Workflow





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## Key Considerations for Research Use

- **Mechanism of Action: Delmitide** is a rationally designed, orally active d-isomer decapeptide. Its mechanism involves suppressing the production of key pro-inflammatory cytokines (TNF- $\alpha$ , IFN- $\gamma$ , IL-12) and upregulating heme oxygenase-1, making it valuable for ulcerative colitis and inflammation research [1].
- **Research-Use Only:** This peptide is intended for laboratory research and is not for human or veterinary use [1]. Handle with appropriate PPE and dispose of waste according to institutional regulations.

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## References

1. Delmitide Acetate (RDP58 Acetate) – GMP Manufacturer - Arizona ... [[arizona-mall.com](http://arizona-mall.com)]

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